

9-Oxononanoyl-CoA: A Linchpin in Plant Defense Signaling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 9-Oxononanoyl-CoA

Cat. No.: B15550789

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A Technical Guide on its Role as a Precursor to Hormonal Signals

Introduction

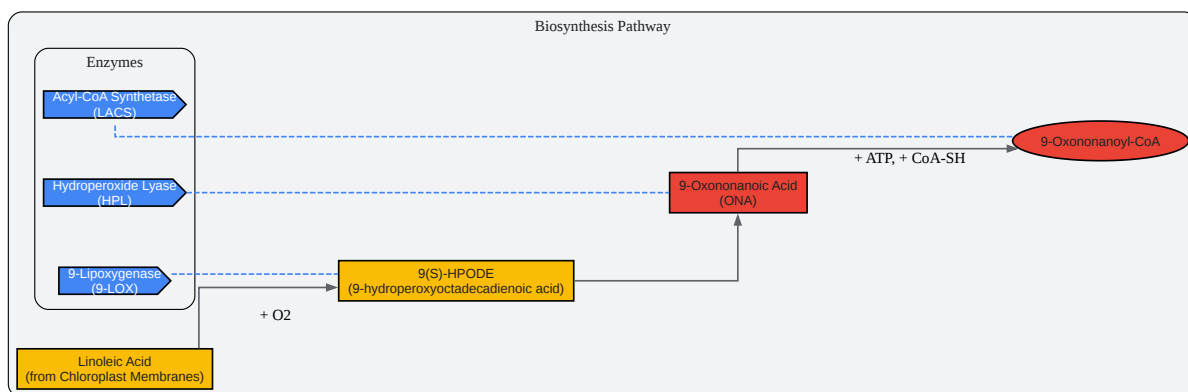
In the intricate world of plant biochemistry, lipid-derived molecules, or oxylipins, have emerged as critical regulators of growth, development, and immunity. Among these, **9-Oxononanoyl-CoA** stands as a pivotal intermediate, originating from the oxidative metabolism of polyunsaturated fatty acids. While not a hormone itself, it is a direct precursor to potent signaling molecules that orchestrate systemic plant defense responses. This guide provides a comprehensive technical overview of the biosynthesis of **9-Oxononanoyl-CoA**, its conversion into the defense signal azelaic acid, its interplay with other hormone pathways, and the experimental methodologies used to elucidate its function. This document is intended for researchers, scientists, and professionals in drug development seeking a deeper understanding of lipid-mediated defense signaling in plants.

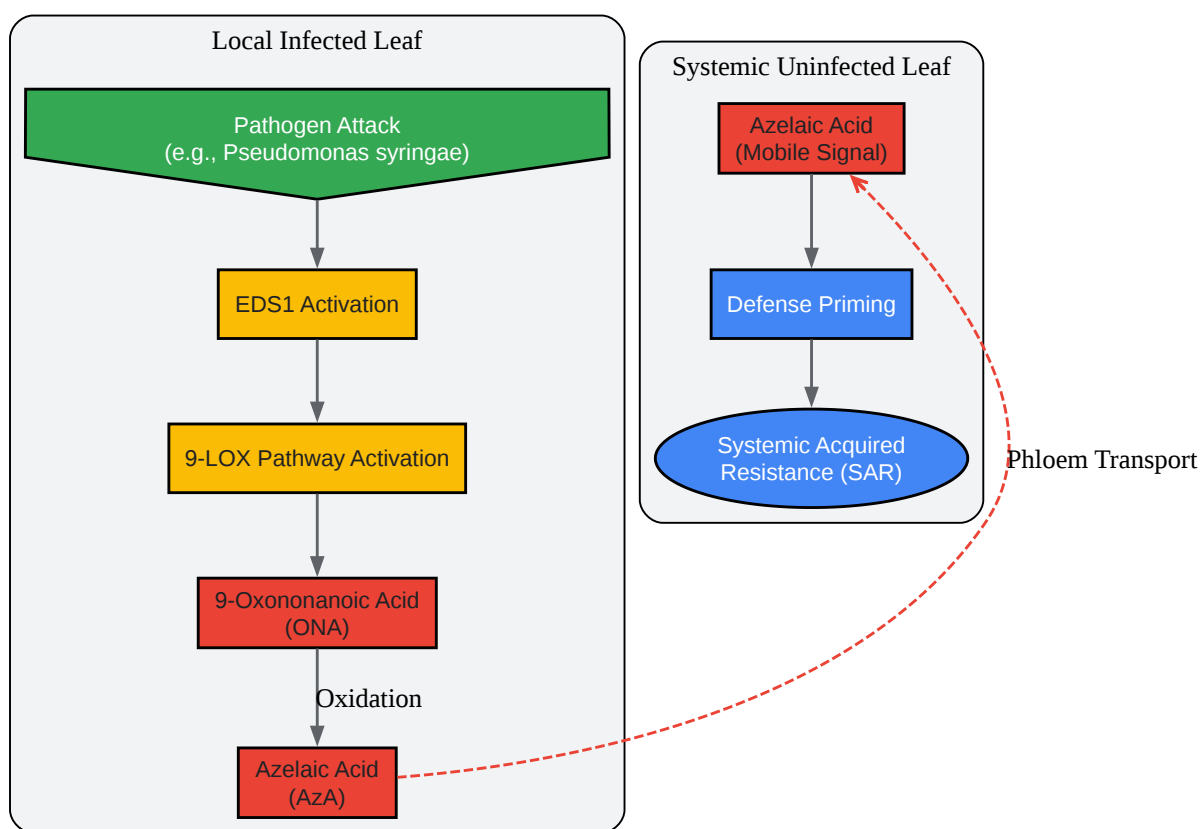
Biosynthesis of 9-Oxononanoyl-CoA

The formation of **9-Oxononanoyl-CoA** is a multi-step enzymatic process that begins with the liberation of polyunsaturated fatty acids from chloroplast membranes. The primary substrate is linoleic acid (18:2).

The pathway involves three key enzymatic steps:

- **Oxygenation by 9-Lipoxygenase (9-LOX):** The pathway is initiated by the 9-LOX family of non-heme iron-containing dioxygenases. These enzymes catalyze the incorporation of molecular oxygen into linoleic acid at the 9th carbon position, producing 9(S)-hydroperoxy-10,12-octadecadienoic acid (9S-HPODE). This step is crucial for generating the specific hydroperoxide isomer required for the subsequent reactions.
- **Cleavage by Hydroperoxide Lyase (HPL):** The unstable 9S-HPODE intermediate is then cleaved by a 9/13-hydroperoxide lyase (HPL). This reaction yields two fragments: a 9-carbon aldehyde-acid, 9-oxononanoic acid (ONA), and a C9 volatile compound.
- **Activation to Acyl-CoA:** For ONA to participate in further metabolic reactions, its carboxyl group must be activated. This is achieved through thioesterification with coenzyme A, a reaction catalyzed by a long-chain acyl-CoA synthetase (LACS), to form the final product, **9-Oxononanoyl-CoA**. This activation step is essential for rendering the fatty acid derivative metabolically active.





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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
Email: info@benchchem.com